

hazards and safety precautions for handling iodoethane

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Compound of Interest

Compound Name: Iodoethane

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling **Iodoethane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards associated with **iodoethane** (ethyl iodide) and outlines detailed safety precautions and procedures for its handling in a laboratory setting. The information is intended for professionals in research, science, and drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

Iodoethane is a colorless, flammable liquid that decomposes upon exposure to air and light, turning yellow or reddish due to the formation of dissolved iodine.^[1] It is a stable chemical but is incompatible with strong bases, magnesium, and strong oxidizing agents.^[2]

Table 1: Physical and Chemical Properties of **Iodoethane**

Property	Value	Reference
Chemical Formula	C ₂ H ₅ I	[1]
Molar Mass	155.97 g/mol	[3][4]
Appearance	Colorless liquid	[1]
Odor	Characteristic	[3]
Density	1.940 g/mL at 25 °C	[1]
Melting Point	-111.10 °C to -108 °C	[1][3][4]
Boiling Point	69-73 °C	[2][4]
Solubility in Water	0.4 g/100ml at 20 °C (slow decomposition)	[3][4]
Vapor Density	5.38 (vs air)	[4]
Vapor Pressure	100 mmHg at 18 °C	[4]
Refractive Index	n ₂₀ /D 1.513	[2][4]

Hazards Identification

Iodoethane is a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classifications for **Iodoethane**

Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Respiratory Sensitization	1
Skin Sensitization	1
Germ Cell Mutagenicity	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Source:[5][6][7]

Health Hazards:

- Harmful if swallowed or inhaled.[6][7][8]
- Causes skin and serious eye irritation.[5][7][9][10]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5][6][7][10]
- May cause an allergic skin reaction.[5][6][9][10]
- May cause respiratory irritation.[5][7][9][10]
- Suspected of causing genetic defects.[5][7][10]
- The substance may have effects on the central nervous system, liver, kidney, lungs, and thyroid.[5][9]

Fire and Explosion Hazards:

- Flammable liquid and vapor.[6] Vapors are heavier than air and may spread along floors, forming explosive mixtures with air at elevated temperatures.[9]

- Vapors may travel to a source of ignition and flash back.[7][10]
- Containers may explode when heated.[7][10][11]
- Combustion products include carbon monoxide, carbon dioxide, and hydrogen iodide.[7][9][10][11]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **iodoethane**.

Handling

- Work under a chemical fume hood.[9]
- Avoid breathing vapors or mists.[5][6][9]
- Avoid contact with skin, eyes, and clothing.[7][10]
- Keep away from open flames, hot surfaces, and sources of ignition.[5][7][9][10]
- Use non-sparking tools and take precautionary measures against static discharge.[6][9]
- Do not eat, drink, or smoke when using this product.[5][6][10]
- Wash hands and face thoroughly after handling.[5][9][10]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8][9][10]
- Keep away from heat, sparks, and flame.[7][10]
- Protect from direct sunlight, moisture, and air.[2][7][8][10] **Iodoethane** should be stored in the presence of copper powder to avoid rapid decomposition.[1]
- Store locked up or in an area accessible only to qualified or authorized persons.[9]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **iodoethane**.

Table 3: Recommended Personal Protective Equipment

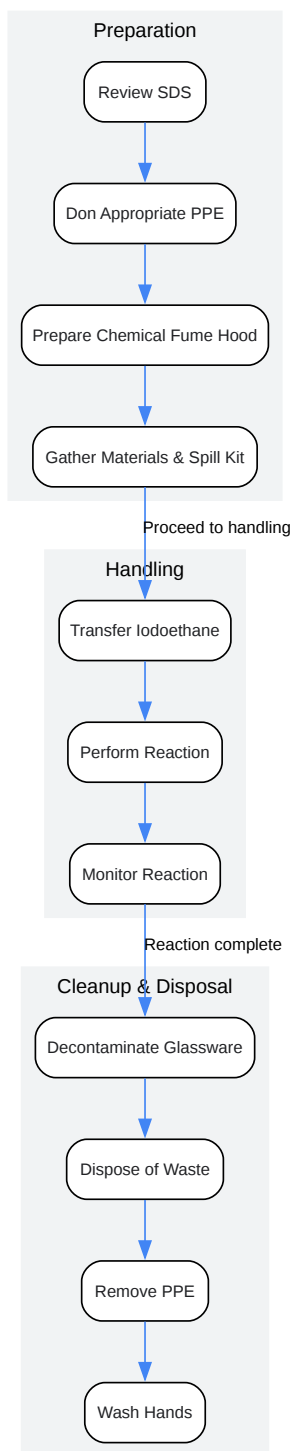
Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may also be required.
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Butyl rubber). Long-sleeved clothing and a lab coat.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^{[7][10]} A filter respirator for organic gases and vapors adapted to the airborne concentration of the substance is recommended. ^[5]

Source:^{[5][6][7][9][10]}

Experimental Protocols: General Handling Procedure

The following diagram outlines a general workflow for safely handling **iodoethane** in a laboratory setting.

General Workflow for Handling Iodoethane



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Caption: General workflow for handling **iodoethane**.

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

First Aid Measures

Table 4: First Aid for **Iodoethane** Exposure

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[7][9][10] If not breathing, give artificial respiration.[7][8] Call a physician or poison control center.[9][10]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[7][8][9] Consult a physician if irritation persists.[7][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[7][8][9][10] Call an ophthalmologist.[9]
Ingestion	Do NOT induce vomiting. Rinse mouth.[5][10] Immediately make victim drink water (two glasses at most).[9] Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.[10]

Spill and Leak Procedures

- Minor Spills:
 - Remove all ignition sources.[6][11]
 - Ensure adequate ventilation.[9][11]

- Absorb spill with inert material (e.g., vermiculite, sand, or earth).[5][6][11]
- Collect in a suitable, closed container for disposal.[7][8][10]
- Major Spills:
 - Evacuate the danger area.[9]
 - Alert emergency personnel.
 - Prevent entry into waterways, sewers, basements, or confined areas.
 - Wear self-contained breathing apparatus and full protective gear.[10][11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][10] Water mist may be used to cool closed containers.[7][10]
- Unsuitable Extinguishing Media: No information available.[10]
- Specific Hazards: Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[7][10][11] Containers may explode when heated.[7][10][11]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[7][10][11]

Toxicity Data

Table 5: Acute Toxicity of **Iodoethane**

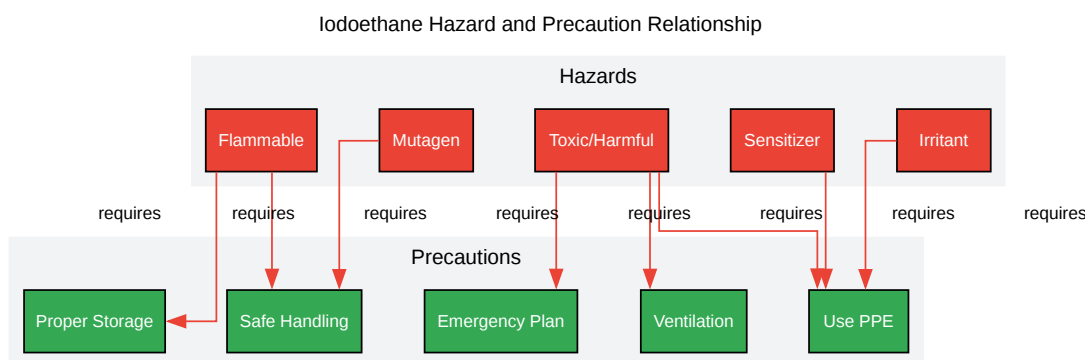
Route	Species	Value	Reference
Oral LD50	Rat	330 mg/kg	[10]
Inhalation LC50	Rat	65 mg/L (0.5h) or 65,000 mg/m ³ /30min	[3][10][11]
Intraperitoneal LD50	Rat	330 mg/kg	[11]
Intraperitoneal LD50	Mouse	560 mg/kg	[11]
Subcutaneous LD50	Mouse	1000 mg/kg	[11]

Disposal Considerations

Dispose of **iodoethane** and contaminated materials in accordance with federal, state, and local environmental regulations. Waste must be disposed of as hazardous waste.[7][8][10] Do not let the product enter drains.[8][9]

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the hazards of **iodoethane** and the required safety precautions.



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Caption: **Iodoethane** hazard and precaution relationship.

This guide is intended to provide comprehensive safety information for handling **iodoethane**. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's environmental health and safety department for any additional guidance.

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References

- 1. Ethyl iodide - Wikipedia [en.wikipedia.org]
- 2. Iodoethane | 75-03-6 [chemicalbook.com]
- 3. Iodoethane | CH₃CH₂I | CID 6340 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. jnfuturechemical.com [jnfuturechemical.com]
- 5. echemi.com [echemi.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. fishersci.com [fishersci.com]
- 8. sodiumiodide.net [sodiumiodide.net]
- 9. chemicalbook.com [chemicalbook.com]
- 10. assets.thermofisher.cn [assets.thermofisher.cn]
- 11. chemstock.ae [chemstock.ae]
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